

Proper Disposal Procedures for YOK-1304

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Compound of Interest

Compound Name: YOK-1304

Cat. No.: B15605711

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YOK-1304, an autophagy-targeting chimera (AUTOTAC), requires careful handling and disposal to ensure laboratory safety and environmental protection.^{[1][2]} Adherence to the following procedures, derived from its Safety Data Sheet (SDS), is essential for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure that appropriate personal protective equipment (PPE) is worn, including suitable protective clothing and chemical-impermeable gloves.^[2] All handling should occur in a well-ventilated area to avoid the formation of dust and aerosols.^[2] It is also crucial to prevent fire hazards by using non-sparking tools and avoiding electrostatic discharge.^[2]

In Case of Accidental Release or Spillage:

- Ventilation and Evacuation: Ensure adequate ventilation and evacuate personnel to safe areas. Keep individuals away from and upwind of the spill.^[2]
- Ignition Sources: Remove all potential sources of ignition.^[2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, as discharge into the environment must be avoided.^[2]

- Collection: Collect the spilled material using spark-proof tools and explosion-proof equipment. Adhered or collected material should be promptly placed into suitable, closed containers for disposal.[2]

Step-by-Step Disposal Protocol

Disposal of **YOK-1304** and its containers must be carried out in accordance with all applicable local, state, and federal regulations.

- Waste Collection:
 - Place waste **YOK-1304** into a designated, properly labeled, and securely closed container. [2]
 - This container should be stored in a dry, cool, and well-ventilated place, separate from incompatible materials and foodstuffs.[2]
- Primary Disposal Method:
 - The recommended method for disposal is to transfer the material to a licensed chemical destruction plant.[2]
 - Alternatively, controlled incineration with flue gas scrubbing is an acceptable method.[2]
- Environmental Protection:
 - Crucially, do not discharge **YOK-1304** into sewer systems or contaminate water, foodstuffs, animal feed, or seeds.[2]
- Container Disposal:
 - Empty containers can be triple-rinsed (or the equivalent).[2]
 - After rinsing, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[2]
 - Alternatively, rinsed containers may be offered for recycling or reconditioning.[2]

- For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal route.^[2]

Chemical and Physical Properties

A summary of the available quantitative data for **YOK-1304** is provided below.

Property	Value
Molecular Formula	C ₂₈ H ₃₅ NO ₄
Molecular Weight	449.58 g/mol
Physical Form	Solid
CAS Number	2409960-03-6

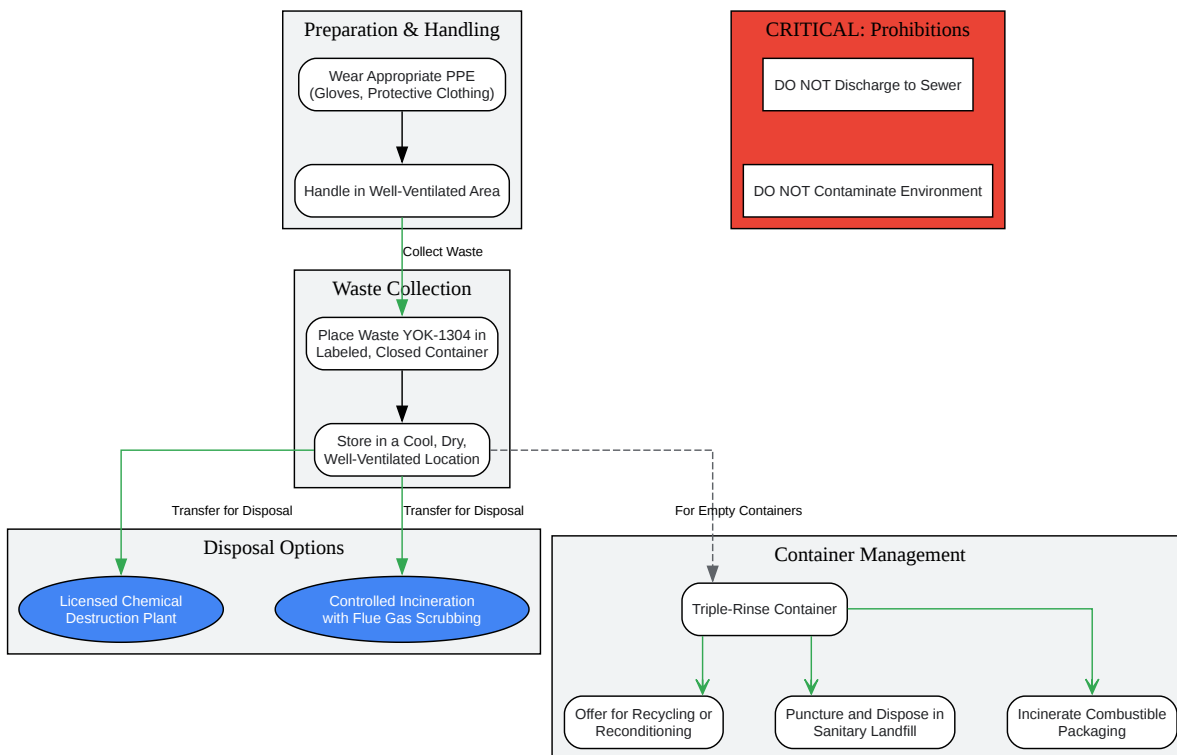
(Data sourced from the supplier's technical and safety documentation)^{[1][2]}

Experimental Protocols

The available Safety Data Sheet for **YOK-1304** does not provide detailed experimental protocols for disposal. The procedures outlined above are based on general chemical waste management guidelines provided in the SDS. Users must consult with their institution's Environmental Health and Safety (EHS) department to ensure compliance with specific disposal protocols and regulations.

Disposal Workflow

The logical flow for the proper disposal of **YOK-1304** is illustrated in the diagram below.



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Caption: Workflow for the safe disposal of **YOK-1304** and its containers.

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References

- 1. YOK-1304 | CymitQuimica [cymitquimica.com]
- 2. targetmol.com [targetmol.com]
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